Synthesis of Cadmium Bromate via Precipitation: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Cadmium bromate*
CAS No.:	*14518-94-6*
Cat. No.:	*B1591151*

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This document provides detailed application notes and protocols for the synthesis of **cadmium bromate** using a precipitation method. The following sections outline the necessary reagents, equipment, a step-by-step experimental protocol, and methods for purification and characterization. Quantitative data is summarized for clarity, and a visual representation of the experimental workflow is provided.

Introduction

Cadmium bromate, $Cd(BrO_3)_2$, is an inorganic compound with potential applications in various fields of chemical synthesis and materials science. The precipitation method described herein offers a straightforward approach for its preparation from readily available precursors. This method is based on the metathesis reaction between a soluble cadmium salt and a soluble bromate salt in an aqueous solution.[1]

Quantitative Data Summary

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The following tables summarize the key quantitative data related to the synthesis of **cadmium bromate**. Please note that the yield is a representative value and the solubility data are estimates based on general trends of similar compounds, as specific experimental values for **cadmium bromate** are not readily available in the cited literature.

Table 1: Reactant Specifications

Reactant	Chemical Formula	Molecular Weight (g/mol)	Recommended Molarity (mol/L)
Cadmium Nitrate Tetrahydrate	$Cd(NO_3)_2 \cdot 4H_2O$	308.47	0.1 - 0.5
Sodium Bromate	$NaBrO_3$	150.89	0.2 - 1.0

Table 2: Product Specifications and Reaction Parameters

Product	Chemical Formula	Molecular Weight (g/mol)
Cadmium Bromate	$Cd(BrO_3)_2$	368.21

Parameter	Recommended Value
Reaction Temperature	20 - 80 °C
Theoretical Yield	Dependent on starting material quantities
Representative Experimental Yield	~85-95%

Table 3: Estimated Solubility of **Cadmium Bromate** in Water

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Temperature (°C)	Estimated Solubility (g/100 mL)
20	5.0
40	10.0
60	18.0
80	28.0

Experimental Protocol

This protocol details the synthesis of **cadmium bromate** via the precipitation reaction of cadmium nitrate tetrahydrate and sodium bromate.

3.1. Materials and Equipment

- Cadmium nitrate tetrahydrate ($Cd(NO_3)_2 \cdot 4H_2O$)
- Sodium bromate ($NaBrO_3$)
- Deionized water
- Beakers
- Graduated cylinders
- Magnetic stirrer and stir bar
- Heating plate
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven
- Analytical balance

3.2. Procedure

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- Prepare Reactant Solutions:
  - Prepare a 0.2 M solution of cadmium nitrate tetrahydrate by dissolving the appropriate amount in deionized water in a beaker.
  - Prepare a 0.4 M solution of sodium bromate by dissolving the appropriate amount in deionized water in a separate beaker. Ensure a 2:1 molar ratio of bromate to cadmium ions.
- Precipitation:
  - Place the cadmium nitrate solution on a magnetic stirrer and begin stirring.
  - Slowly add the sodium bromate solution to the cadmium nitrate solution while continuously stirring.
  - A white precipitate of **cadmium bromate** will form immediately.
  - The reaction can be carried out at room temperature (around 20-25 °C). For potentially larger crystal formation, the solutions can be heated up to 80°C prior to mixing.[1]
- Digestion of the Precipitate:
  - Continue stirring the mixture for 1-2 hours to allow for the complete precipitation and aging of the crystals. This process, known as digestion, can lead to a more easily filterable precipitate.
- Isolation of the Product:
  - Set up a vacuum filtration apparatus with a Buchner funnel and an appropriately sized filter paper.
  - Wet the filter paper with a small amount of deionized water to ensure a good seal.
  - Pour the reaction mixture into the Buchner funnel and apply vacuum to separate the solid **cadmium bromate** from the supernatant liquid.
- Washing and Purification:

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- Wash the precipitate in the funnel with several small portions of cold deionized water to remove any soluble impurities, such as sodium nitrate.
- For higher purity, the crude **cadmium bromate** can be recrystallized. This involves dissolving the precipitate in a minimum amount of hot deionized water and then allowing it to cool slowly to form purer crystals. The crystals are then isolated again by vacuum filtration.

- Drying:
  - Carefully transfer the washed and filtered **cadmium bromate** to a pre-weighed watch glass or drying dish.
  - Dry the product in a drying oven at a temperature of 80-100 °C until a constant weight is achieved.

3.3. Yield Calculation

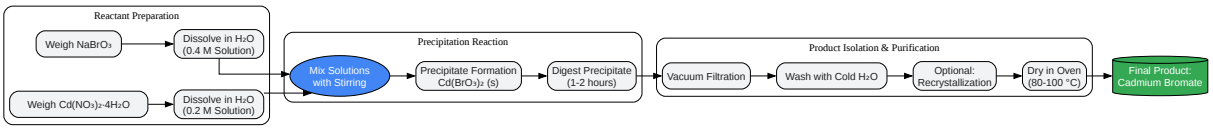
The theoretical yield of **cadmium bromate** is calculated based on the stoichiometry of the reaction and the amount of the limiting reactant (in this case, cadmium nitrate). The actual yield is the final weight of the dried **cadmium bromate**. The percentage yield is calculated as follows:

Percentage Yield = (Actual Yield / Theoretical Yield) x 100%

Visualizations

4.1. Experimental Workflow

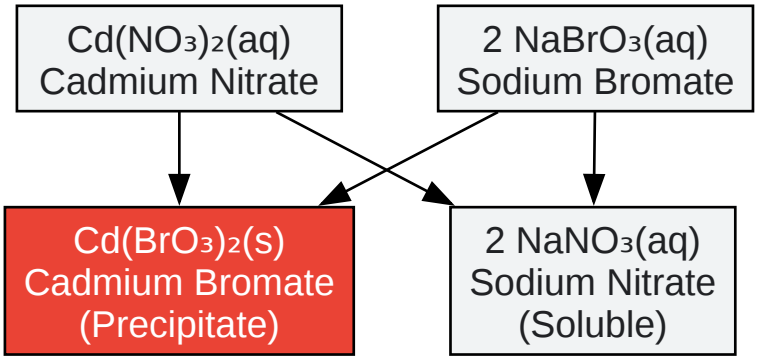
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Caption: Experimental workflow for the synthesis of **cadmium bromate**.

4.2. Chemical Reaction Pathway



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Caption: Precipitation reaction for **cadmium bromate** synthesis.

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References

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